

# Personal protective equipment for handling 3-(Azepan-1-yl)propanoic acid

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## Compound of Interest

Compound Name: 3-(Azepan-1-yl)propanoic acid

Cat. No.: B117911

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## Essential Safety and Handling Guide for 3-(Azepan-1-yl)propanoic Acid

This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **3-(Azepan-1-yl)propanoic acid**. The following procedures are designed to ensure safe handling, storage, and disposal of this compound.

### Chemical Profile:

- Name: **3-(Azepan-1-yl)propanoic acid**
- CAS Number: 730996-05-1
- Molecular Formula:  $C_9H_{17}NO_2$
- Molecular Weight: 171.24 g/mol

### Summary of Hazards:

Based on the Safety Data Sheet for the hydrochloride salt, **3-(Azepan-1-yl)propanoic acid** should be handled as a substance that is harmful if swallowed, causes skin irritation, causes serious eye irritation, and may cause respiratory irritation.<sup>[1]</sup>

## Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to prevent exposure. The following table summarizes the recommended PPE for various laboratory operations involving **3-(Azepan-1-yl)propanoic acid**.

Operation	Eye and Face Protection	Hand Protection	Body Protection	Respiratory Protection
Weighing and preparing solutions	Safety glasses with side shields or chemical safety goggles. [2][3] A face shield is recommended if there is a risk of splashing.[2][4]	Nitrile or butyl rubber gloves.[4] Ensure gloves are compatible with organic acids.	Laboratory coat. An acid-resistant apron is recommended for larger quantities.[2]	Use in a well-ventilated area. If dust or aerosols may be generated, use an N95 respirator or work in a fume hood.[4]
Conducting reactions and transfers	Chemical safety goggles and a face shield.[2][4]	Nitrile or butyl rubber gloves.[4] Change gloves immediately if contaminated.	Acid-resistant laboratory coat or suit.[4] Ensure full body coverage.	Work in a certified chemical fume hood.[5]
Handling spills and waste	Chemical safety goggles and a face shield.[2][4]	Heavy-duty nitrile or butyl rubber gloves.[4]	Chemical-resistant suit or apron over a lab coat.[2][4]	For significant spills, a full-face respirator with acid gas cartridges is necessary.[4]

## Standard Operating Procedures

### Handling and Storage

- Ventilation: Always handle **3-(Azepan-1-yl)propanoic acid** in a well-ventilated area, preferably within a chemical fume hood.[3][5]

- Hygiene: Avoid contact with skin, eyes, and clothing. Wash hands thoroughly after handling.  
[6] Do not eat, drink, or smoke in areas where the chemical is handled.[6][7]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.[8] Keep away from incompatible materials such as strong oxidizing agents. Organic acids should be stored separately from mineral acids.[5]

## Disposal Plan

All waste containing **3-(Azepan-1-yl)propanoic acid** must be treated as hazardous chemical waste.

- Containerization: Collect waste in a designated, properly labeled, and sealed container.
- Labeling: The waste container must be clearly labeled with "Hazardous Waste" and the full chemical name.
- Disposal: Dispose of the chemical waste through a licensed environmental waste disposal company.[9] Do not dispose of it down the drain or in regular trash.

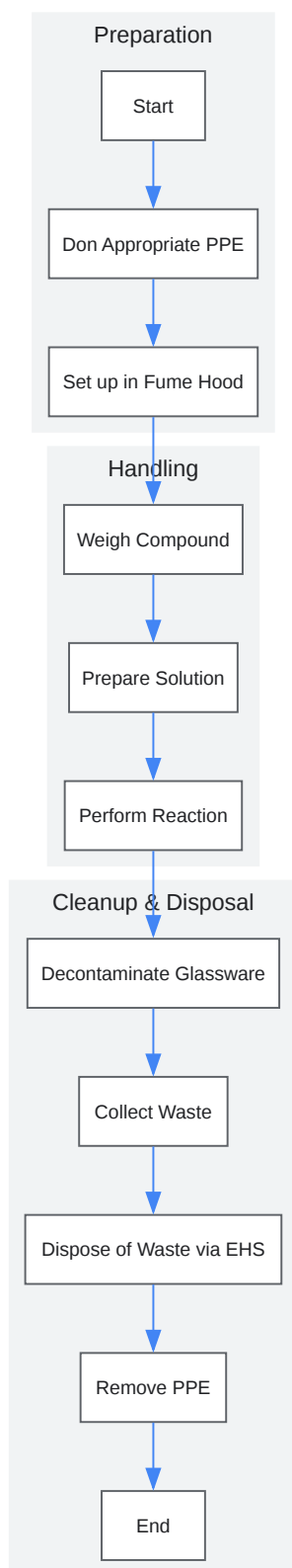
## Spill and Exposure Procedures

- Spill:
  - Evacuate the immediate area.
  - Wear appropriate PPE as outlined in the table above.
  - For small spills, absorb with an inert material (e.g., sand, vermiculite) and place in a sealed container for disposal.
  - For large spills, contact your institution's environmental health and safety department.
- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing.[10] Seek medical attention if irritation persists.[6]

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[1] Seek immediate medical attention.
- Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen.[6] Seek medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water.[1][8] Seek immediate medical attention.

## Visual Workflow and Safety Protocols

The following diagrams illustrate the standard operating procedures for handling **3-(Azepan-1-yl)propanoic acid** and the appropriate response to an exposure event.



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Caption: Workflow for handling **3-(Azepan-1-yl)propanoic acid**.

Caption: Emergency response plan for exposure incidents.

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